

Personal protective equipment for handling 3-Cyclopropyl-1H-indene

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Compound of Interest

Compound Name: 3-Cyclopropyl-1H-indene

Cat. No.: B15416488

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Essential Safety and Handling Guide for 3-Cyclopropyl-1H-indene

This document provides crucial safety, handling, and disposal information for **3-Cyclopropyl-1H-indene**, compiled to ensure the safety of researchers, scientists, and drug development professionals. The following guidelines are based on data for structurally similar compounds, such as Indene, and should be treated as a baseline for safe laboratory practices.

Hazard Identification and Classification

Based on analogous compounds, **3-Cyclopropyl-1H-indene** is anticipated to be a flammable liquid and vapor.^[1] A significant hazard is the risk of aspiration, which may be fatal if the substance is swallowed and enters the airways.^{[1][2]}

GHS Hazard Statements:

- H226: Flammable liquid and vapor.
- H304: May be fatal if swallowed and enters airways.^[2]

Signal Word: Danger^[2]

Physical and Chemical Properties (of Related Compounds)

The following table summarizes key quantitative data for Indene, a structurally related compound. This information is provided for reference and may not precisely reflect the properties of **3-Cyclopropyl-1H-indene**.

Property	Value	Source Compound
Melting Point/Range	-5 to -3 °C (23 to 27 °F)	Indene
Boiling Point/Range	181 to 182 °C (358 to 360 °F)	Indene
Flash Point	58 °C (136.4 °F)	Indene
Density	0.996 g/cm ³ at 25 °C (77 °F)	Indene

Source: Sigma-Aldrich Safety Data Sheet for Indene^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure safety. The following table outlines the recommended PPE for handling **3-Cyclopropyl-1H-indene**.

Body Part	Recommended Protection	Rationale
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be necessary for splash protection.[3][4]	Protects against chemical splashes and flying particles. [3]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene). Flame-retardant antistatic protective clothing or a lab coat.[2] Closed-toe shoes.	Prevents skin contact and absorption. Protects against fire hazards.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator may be required.	Minimizes inhalation of vapors. For unpacking potentially damaged containers, a respirator is advised.[4]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **3-Cyclopropyl-1H-indene** in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and hot surfaces.[5][6] No smoking in the handling area.
- Equipment: Use non-sparking tools and explosion-proof electrical, ventilating, and lighting equipment.[5]
- Static Discharge: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[5][6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5][6] The container should be stored locked up.[5]

First Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting due to the risk of aspiration.[2]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2]
- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Spill and Leak Procedures:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Cover drains to prevent the substance from entering them.
- Cleanup: Collect, bind, and pump off spills. Use an inert absorbent material for small spills.
- PPE: Wear appropriate personal protective equipment during cleanup.

Disposal Plan:

- Dispose of contents and containers in accordance with local, state, and federal regulations.
- The substance should be sent to an approved waste disposal plant.[5] Do not dispose of it with household garbage or allow it to reach the sewage system.[1]

Experimental Workflow

The following diagram illustrates the standard workflow for handling and disposing of **3-Cyclopropyl-1H-indene**.

Caption: Workflow for Safe Handling and Disposal of **3-Cyclopropyl-1H-indene**.

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